

Analytical Profile & Isomeric Differentiation of C₁₃H₁₉NO Compounds

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Compound of Interest

Compound Name: *trans-1-Benzyl-3-methyl-piperidin-4-ol*
CAS No.: 102234-72-0
Cat. No.: B3203817

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Executive Summary

The molecular formula C₁₃H₁₉NO (MW 205.30 g/mol) encompasses a diverse range of positional isomers, primarily within the substituted cathinone and amphetamine classes. For the analytical scientist, these isomers present a significant challenge: they often share identical molecular weights, similar retention times, and indistinguishable base peaks (m/z 100) in Electron Ionization (EI) Mass Spectrometry. This guide details the physicochemical properties and establishes a self-validating protocol for the definitive identification of these compounds.

Chemical Identity & Isomer Profiles

The three primary isomers of interest are structural analogs differing in alkyl chain length and amine substitution.

A. Hexedrone

- IUPAC Name: 2-(methylamino)-1-phenylhexan-1-one
- Class: Synthetic Cathinone[1][2][3][4]

- Structure: Characterized by a six-carbon alpha-alkyl chain and a methylamino group. It is a positional isomer of pentedrone derivatives.
- Status: NPS (Schedule I in many jurisdictions).

B. N-Ethylpentedrone (NEP)[2][4]

- IUPAC Name: 2-(ethylamino)-1-phenylpentan-1-one[5]
- Class: Synthetic Cathinone[1][2][3][4]
- Structure: Features a five-carbon alpha-alkyl chain and an ethylamino group. It is the N-ethyl analog of Pentedrone.[5][6]
- Status: NPS (Widely abused stimulant).

C. Diethylpropion (Amfepramone)

- IUPAC Name: 2-(diethylamino)-1-phenylpropan-1-one
- Class: Amphetamine-like Anorectic[7]
- Structure: A short three-carbon alpha-chain with a bulky N,N-diethylamino group.
- Status: Schedule IV Pharmaceutical (Treats obesity).

Physical & Chemical Properties[9][10][11][12]

The following table synthesizes the physicochemical data. Note that while Molecular Weight (MW) is identical, differences in lipophilicity (LogP) and boiling point drive the separation in Gas Chromatography.

Property	Hexedrone	N-Ethylpentedrone (NEP)	Diethylpropion
Formula	C ₁₃ H ₁₉ NO	C ₁₃ H ₁₉ NO	C ₁₃ H ₁₉ NO
Molar Mass	205.30 g/mol	205.30 g/mol	205.30 g/mol
Exact Mass	205.1467 Da	205.1467 Da	205.1467 Da
Amine Type	Secondary (N-Methyl)	Secondary (N-Ethyl)	Tertiary (N,N-Diethyl)
Alpha Chain	Hexyl (C6)	Pentyl (C5)	Propyl (C3)
Predicted LogP	~3.1	~2.9	~2.7
pKa (Est.)	8.5 - 9.0	8.5 - 9.0	7.8 - 8.2
Appearance	White Crystalline Solid	White Crystalline Solid	White Crystalline Powder
Solubility	Soluble in MeOH, EtOH, DMSO	Soluble in MeOH, EtOH	Sol. in Water (acidic), EtOH

“

Technical Insight: The tertiary amine of Diethylpropion results in a lower pKa compared to the secondary amines (Hexedrone/NEP), making pH-dependent extraction a viable method for group separation.

Analytical Differentiation Strategy

The primary analytical pitfall is the m/z 100 base peak. Under standard 70eV EI-GC-MS conditions, all three compounds undergo alpha-cleavage to produce an immonium ion of mass 100 Da.

- Hexedrone Fragment:
- NEP Fragment:

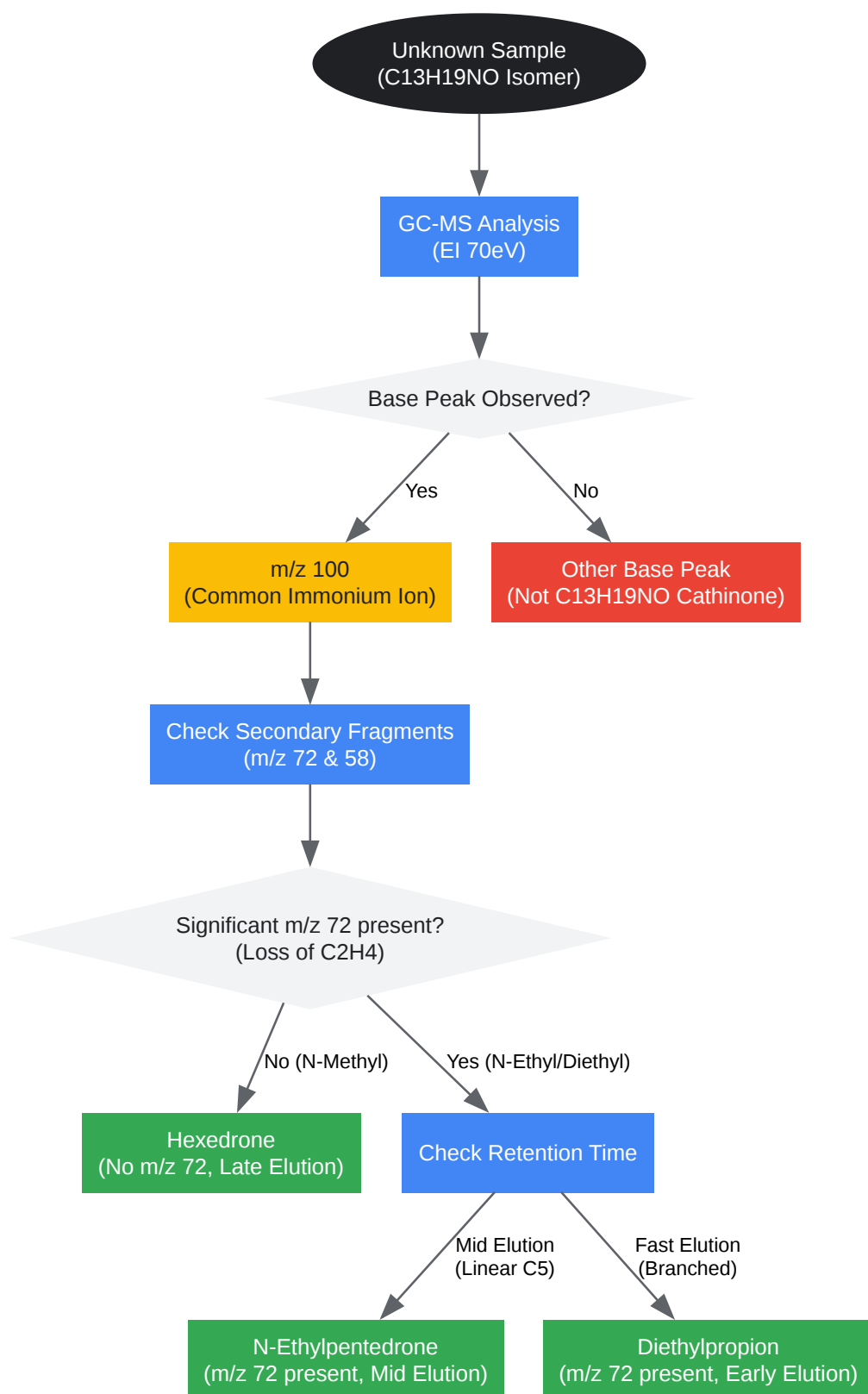
- Diethylpropion Fragment:

Differentiation Workflow

To resolve this, analysts must rely on Secondary Fragmentation and Retention Time (RT).

- NEP & Diethylpropion: The N-ethyl group allows for a hydrogen rearrangement and loss of ethylene (28 Da), often producing a diagnostic peak at m/z 72.
- Hexedrone: The N-methyl group cannot lose ethylene; the m/z 72 peak is typically absent or negligible.
- Elution Order (HP-5MS): Diethylpropion (Branched/Compact) < NEP < Hexedrone (Longest Chain).

Decision Tree Diagram



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Figure 1: Analytical decision tree for differentiating C₁₃H₁₉NO isomers using GC-MS fragmentation and retention behavior.

Experimental Protocols

Protocol A: Sample Preparation (Liquid-Liquid Extraction)

This protocol isolates basic drugs (cathinones) from cutting agents.

- Dissolution: Dissolve 10 mg of sample in 5 mL deionized water.
- Basification: Add 100 µL of 1M NaOH to adjust pH to >10. (Converts salts to free base).
- Extraction: Add 2 mL of Ethyl Acetate. Vortex for 30 seconds.
- Separation: Centrifuge at 3000 rpm for 3 minutes.
- Collection: Transfer the top organic layer to a GC vial.
- Dry: (Optional) Evaporate to dryness under nitrogen and reconstitute in 100 µL Ethyl Acetate for high sensitivity.

Protocol B: GC-MS Parameters

- Column: HP-5MS (30m × 0.25mm × 0.25µm) or equivalent.
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet: Splitless mode, 250°C.
- Oven Program:
 - Start at 80°C (hold 1 min).
 - Ramp 15°C/min to 280°C.
 - Hold 5 min.
- MS Source: 230°C, Quadrupole: 150°C.

- Scan Range: m/z 40–450.

Self-Validation Step: Run a blank solvent (Ethyl Acetate) and a known alkane ladder (C10-C30) to calculate Retention Indices (RI). Hexedrone typically elutes 0.5–1.0 minute after NEP under these conditions due to the longer alkyl chain.

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